OXA-06 Dihydrochloride off-target effects in experiments

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Compound of Interest

Compound Name:	*OXA-06 Dihydrochloride*
CAS No.:	*944955-32-2*
Cat. No.:	*B609794*

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Technical Support Center: **OXA-06 Dihydrochloride** Topic: Troubleshooting Off-Target Effects & Experimental Optimization Document ID: TS-OXA06-2024 Last Updated: October 26, 2024[1]

Executive Summary: Molecule Profile

OXA-06 Dihydrochloride is a potent, ATP-competitive inhibitor of ROCK1 and ROCK2 (Rho-associated protein kinases) with an IC

of approximately 10 nM.[1]

Unlike the first-generation ROCK inhibitor Y-27632, OXA-06 possesses a distinct chemical scaffold (2-Fluoro-N-[[4-(1H-pyrrolo[2,3-b]pyridin-4-yl)phenyl]methyl]benzenemethanamine) and exhibits a superior selectivity profile.[1][2] However, like all ATP-competitive kinase inhibitors, it is not devoid of off-target interactions, particularly at micromolar concentrations.

Key Differentiator: While Y-27632 significantly inhibits Protein Kinase C (PKC) and Protein Kinase A (PKA) at higher doses, OXA-06 shows reduced cross-reactivity with these AGC kinases but maintains activity against a narrow subset (~5%) of the kinome.[1]

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Troubleshooting Guide: Off-Target Effects & Specificity

Q1: I observe significant cytotoxicity (apoptosis) in my cell lines at 10 µM. Is this a ROCK-mediated effect?

Diagnosis: Likely Off-Target Toxicity.[1] Technical Insight: Primary ROCK inhibition typically results in cytostasis (G0/G1 cell cycle arrest) and morphological changes (neurite outgrowth, "cell flattening"), rather than acute apoptosis.

- Mechanism: ROCK regulates actomyosin contractility.[3] Its inhibition blocks anchorage-independent growth and migration but rarely triggers immediate cell death in adherent cultures unless the cell type is strictly dependent on ROCK for survival (e.g., certain stem cells or amoeboid cancers).
- Threshold Warning: At >5 µM, OXA-06 loses selectivity. Kinome profiling indicates that while selective at 10-100 nM, high concentrations can inhibit ~9 other kinases (out of 167 tested) by >50%.
- Action Plan:
  - Titrate down to 100 nM – 1 µM. This is usually sufficient for >90% ROCK inhibition.
  - Perform a Trypan Blue exclusion assay vs. Caspase-3/7 assay.[1] If Caspase is high, suspect off-target kinase inhibition (e.g., CDK cross-talk).

Q2: How do I distinguish between OXA-06 on-target efficacy and off-target interference?

Diagnosis: Need for Biomarker Validation. Technical Insight: Phenotypic observation (e.g., loss of stress fibers) is insufficient because off-target inhibition of MLCK (Myosin Light Chain Kinase) or PAK (p21-activated kinase) can mimic ROCK inhibition phenotypes.[1] Validation Protocol: You must validate the pathway biochemically.

- Primary Marker:p-MYPT1 (Thr696/Thr853). ROCK directly phosphorylates MYPT1. OXA-06 treatment must reduce this phosphorylation.[1]

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- Secondary Marker:p-Cofilin (Ser3).[1] ROCK activates LIMK, which phosphorylates Cofilin.[3] OXA-06 should decrease p-Cofilin levels.[1][2][4][5][6]
- Negative Control: If p-MYPT1 is unchanged but the phenotype persists, the effect is off-target.[1]

Q3: My results with OXA-06 differ from Y-27632. Which one is correct?

Diagnosis: Compound-Specific Polypharmacology. Technical Insight: Y-27632 is a "dirty" inhibitor.[1] Discrepancies often arise because Y-27632 inhibits PKC, MSK1, and PRK2 more potently than OXA-06.[1]

- Interpretation: If OXA-06 produces the effect but Y-27632 does not (or vice versa), the phenotype is likely driven by the differential off-targets of the respective compounds.[1]
- Recommendation: Use RNAi (siRNA/shRNA) against ROCK1 and ROCK2 as the "Gold Standard" arbitrator. If the knockdown mimics OXA-06, then OXA-06 is reporting the true biology.[1]

Mechanism of Action & Signaling Pathway

The following diagram illustrates the canonical ROCK signaling pathway and where OXA-06 intervenes, highlighting the biomarkers for validation.

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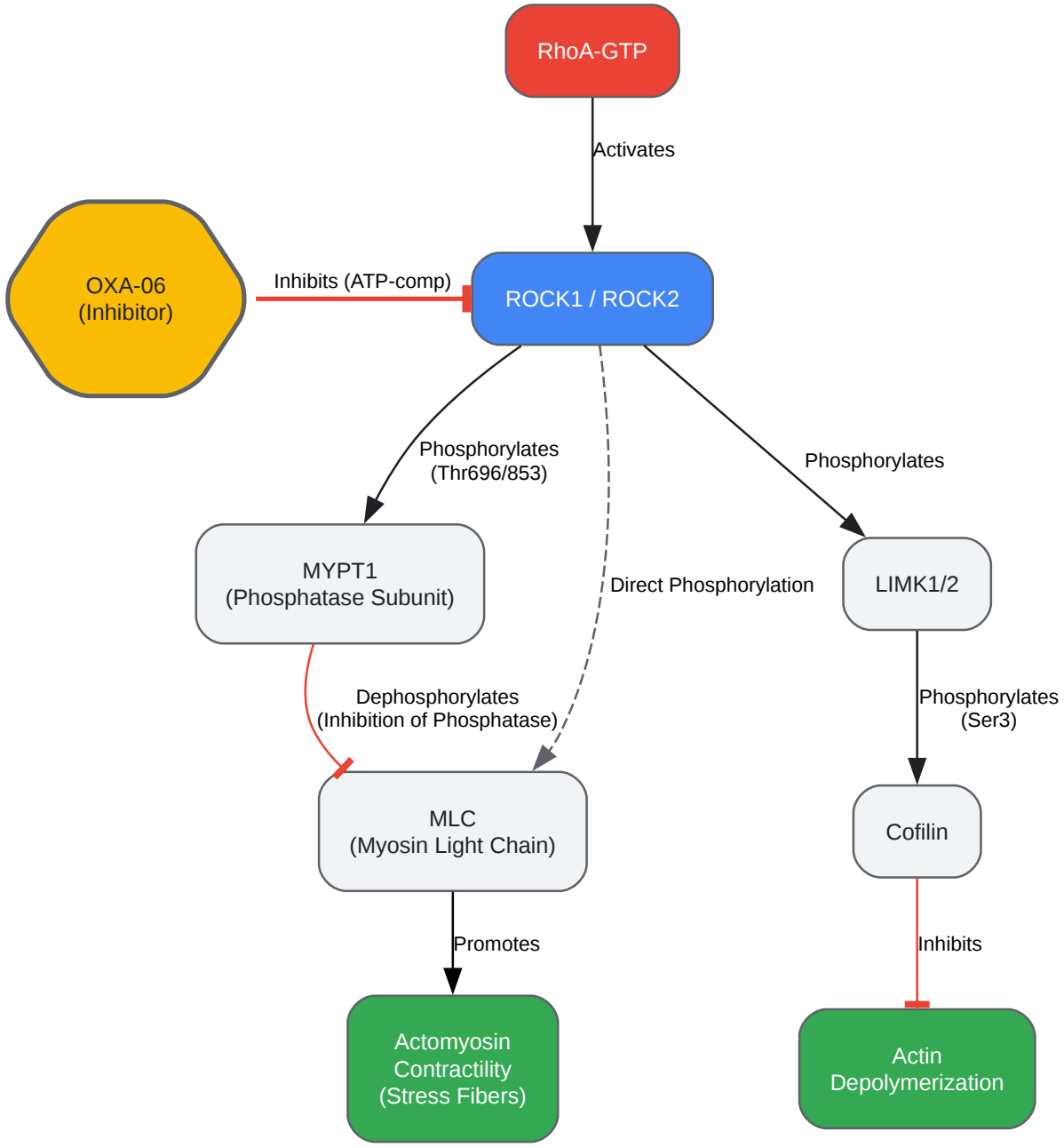

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Caption: Figure 1. OXA-06 targets ROCK1/2, preventing phosphorylation of MYPT1 and LIMK. This leads to reduced p-Cofilin and altered actin dynamics.[1][3]

Experimental Protocol: Validating Selectivity

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To confirm that your observed phenotype is ROCK-dependent and not an off-target artifact, follow this "Rescue & Validation" workflow.

Step 1: Dose-Response Determination

- Objective: Find the Minimum Effective Concentration (MEC).
- Method: Treat cells with 1 nM, 10 nM, 100 nM, 1 µM, 10 µM.
- Target: Identify the lowest dose that reduces p-MYPT1 by >50% (Western Blot).
- Note: If phenotypic effects only appear at concentrations 10x higher than the p-MYPT1 inhibition dose, the phenotype is likely off-target.[1]

Step 2: Western Blot Validation Parameters

Component	Recommendation	Notes
Lysis Buffer	RIPA + Phosphatase Inhibitors	Critical: ROCK substrates dephosphorylate rapidly.[1] Use NaF and Na3VO4.
Primary Antibody	Anti-p-MYPT1 (Thr696)	This is the most robust readout for ROCK activity.[1]
Secondary Antibody	Anti-p-Cofilin (Ser3)	Confirmatory marker.[1]
Loading Control	Total MYPT1 / GAPDH	Ensure total protein levels are unchanged by drug.
Exposure	100 nM OXA-06	Should show >80% reduction in band intensity.[1]

Step 3: Genetic Confirmation (The "Gold Standard")

If OXA-06 effects are controversial in your model:

- Transfect cells with siRNA targeting ROCK1 and ROCK2 (cotransfection is often required due to redundancy).

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- Compare the phenotype (e.g., migration, invasion) of the knockdown cells to the OXA-06 treated cells.
- Result: If OXA-06 has an effect additive to the knockdown, it indicates off-target activity.[1]

Solubility & Handling Data

Improper handling leads to precipitation, often mistaken for "lack of potency" or causing physical toxicity (crystals).

Parameter	Specification	Troubleshooting
Molecular Weight	404.31 g/mol	Use this for molarity calculations.[1]
Solubility (DMSO)	~100 mM (Max)	Recommended. Warm to 37°C if precipitate forms.[1]
Solubility (Water)	Low / Unstable	Avoid. The dihydrochloride salt helps, but aqueous stocks degrade.
Stock Storage	-20°C or -80°C	Stable for 6 months. Aliquots are mandatory to prevent freeze-thaw cycles.[1][5]
Working Soln	Dilute in Media	Prepare fresh. Do not store diluted drug.

References

- Vigil, D., et al. (2012). "ROCK1 and ROCK2 are Required for Non-Small Cell Lung Cancer Anchorage-Independent Growth and Invasion."[7] Cancer Research.[6]
  - Key Finding: Establishes OXA-06 as a potent ROCK inhibitor with superior selectivity over Y-27632 and details the kinase selectivity profile (9/167 kinases inhibited).[1][2]
- Tocris Bioscience. "OXA 06 dihydrochloride Product Information." Tocris.

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- Key Finding: Provides chemical structure, solubility data (DMSO 100 mM), and IC50 values (10 nM).

- MedChemExpress. "OXA-06 hydrochloride Datasheet." MedChemExpress.
  - Key Finding: Confirms ATP-competitive mechanism and suppression of p-Cofilin/p-MYPT1.[1]

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